

C-Flex® Tubing: A Comparative Analysis of Leachables and Extractables in Biopharmaceutical Applications

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Compound of Interest

Compound Name: C-Flex

Cat. No.: B1167309

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For researchers, scientists, and drug development professionals, selecting the appropriate tubing for biopharmaceutical manufacturing is a critical decision with significant implications for product purity, stability, and patient safety. **C-Flex®**, a family of thermoplastic elastomer (TPE) tubing from Saint-Gobain, is a widely used option in single-use systems. This guide provides an objective comparison of the leachables and extractables profile of **C-Flex®** tubing with other commercially available TPE alternatives, supported by available experimental data.

The migration of chemical compounds from processing equipment into a drug product, known as leaching, is a major concern for regulatory bodies and manufacturers alike. Extractables are compounds that can be forced to migrate from a material under aggressive laboratory conditions, representing a worst-case scenario of potential leachables. Understanding the extractables profile of a tubing material is therefore a crucial step in risk assessment.

Executive Summary

This guide summarizes available data on the extractable profiles of **C-Flex®** tubing, primarily focusing on the widely used **C-Flex®** 374 formulation, and compares it with other TPE tubing options such as Sartorius's Tuflux® TPE, Repligen's TPE, AdvantaPure's AdvantaFlex®, and DuPont's Liveo™ Pharma TPE Tubing. While a complete, directly comparable dataset across all formulations and manufacturers is not publicly available, this guide consolidates existing information to highlight key similarities and differences.

The data indicates that all compared TPE tubings, including **C-Flex®**, release a range of extractable compounds, primarily related to polymer additives such as antioxidants and plasticizers. The specific types and quantities of these compounds vary between different tubing brands and formulations. Notably, the BioPhorum Operations Group (BPOG) has established a standardized extractables testing protocol that is increasingly being adopted by manufacturers, facilitating more meaningful comparisons.

Comparison of Extractable Compounds

The following tables summarize the available quantitative and qualitative data on extractable compounds from **C-Flex® 374** and its alternatives. It is important to note that the direct comparison of quantitative data is challenging due to variations in experimental conditions reported in different studies.

Table 1: Comparison of Major Extractable Compound Classes in **C-Flex® 374** vs. Tuflux® TPE

Compound Class	C-Flex® 374	Tuflux® TPE
Antioxidant Degradation Products	Present	Present
Fatty Acid Amides (e.g., Erucamide)	Present	Not a major component
Phthalates	Not a major component	Not a major component
Polymer-related Oligomers	Present	Present
Source: Sartorius Comparability Guide Tuflux® TPE vs C-Flex® 374		

Table 2: Summary of Publicly Available Information on Extractables for Various TPE Tubing

Tubing	Key Findings on Extractables/Leachables	Data Availability
C-Flex® 374	Contains extractables related to antioxidants and fatty acid amides. Performance comparisons on pump life and weld strength are available.	Quantitative data available in a comparability guide from Sartorius. Validation and extractable profile testing reports are available from the manufacturer upon request. [1]
C-Flex® 072	Opaque formulation designed for peristaltic pump and light-sensitive applications. Full validation and extractable profile testing reports are available from the manufacturer upon request. [1] [2]	Specific public quantitative extractables data is limited.
Tuflux® TPE (Sartorius)	Shows a different extractable profile compared to C-Flex® 374, with a lower presence of fatty acid amides.	Quantitative data is available in a direct comparability guide with C-Flex® 374.
Repligen TPE	Extractables testing is performed according to BPOG 2020 standards. [3] Validation report shows performance data against C-Flex® 374.	A validation report with performance data is available. Extractables data summary is not publicly detailed.
AdvantaFlex® (AdvantaPure)	Full BPOG standardized extractables test protocol has been performed. [4] Weld strength is reported to be stronger than C-Flex® 374.	Test results are available upon request from the manufacturer. [4] [5]
Liveo™ Pharma TPE Tubing (DuPont)	Reported to have no detectable levels of bDtBPP (a cell growth-inhibiting compound) post-sterilization,	A white paper provides comparative data on bDtBPP.

unlike some other TPEs.^{[6][7]}

Extractables testing is performed according to USP <665>.

Experimental Protocols for Leachables and Extractables Testing

A standardized approach to extractables testing is crucial for meaningful comparisons between different materials. The BioPhorum Operations Group (BPOG) has developed a widely adopted protocol for single-use systems in biopharmaceutical manufacturing.

The BPOG Standardized Extractables Testing Protocol

The BPOG protocol provides a framework for sample preparation, extraction conditions, and analytical testing. The goal is to generate a comprehensive extractables profile that can be used for risk assessment.

Key aspects of the BPOG protocol include:

- A range of extraction solvents: To simulate various process fluids, the protocol specifies a set of model solvents, typically including:
 - Water for Injection (WFI) or purified water
 - Acidic solution (e.g., 0.1 M phosphoric acid)
 - Alkaline solution (e.g., 0.5 N NaOH)
 - A polar organic solvent (e.g., 50% ethanol)
 - A non-polar organic solvent (e.g., hexane)
 - A surfactant solution (e.g., 1% Polysorbate 80)
- Standardized extraction conditions: The protocol defines specific time and temperature conditions for extraction to simulate worst-case scenarios.

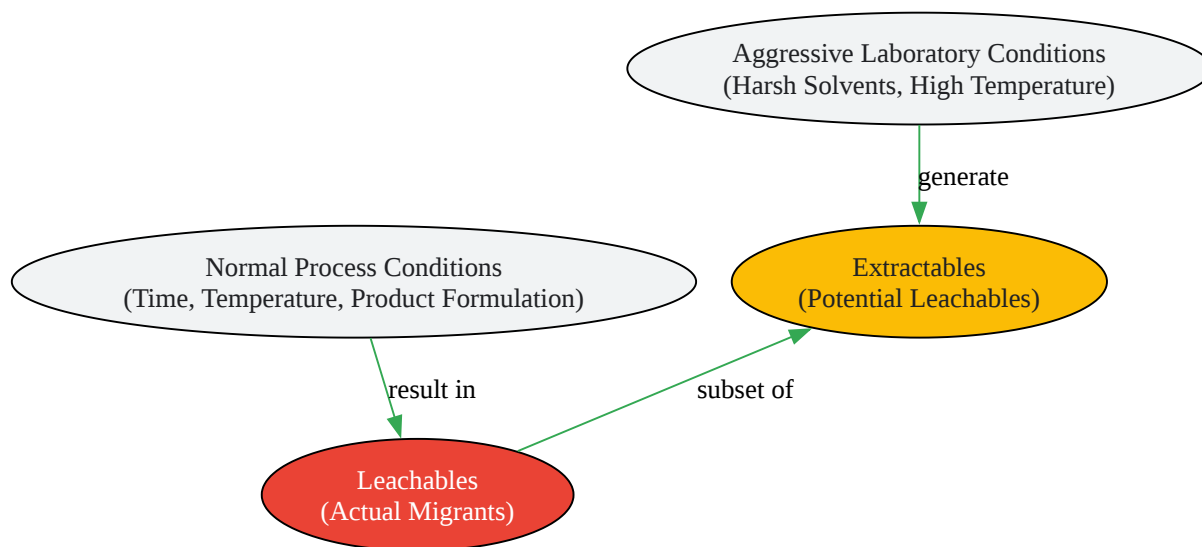
- Comprehensive analytical techniques: A suite of analytical methods is employed to detect and identify a wide range of volatile, semi-volatile, and non-volatile organic compounds, as well as elemental impurities. These typically include:
 - Gas Chromatography-Mass Spectrometry (GC-MS): For volatile and semi-volatile organic compounds.
 - Liquid Chromatography-Mass Spectrometry (LC-MS): For non-volatile organic compounds.
 - Inductively Coupled Plasma-Mass Spectrometry (ICP-MS): For elemental impurities.

Below is a generalized workflow for extractables testing based on the BPOG recommendations.

A generalized workflow for extractables testing.

Logical Relationship between Extractables and Leachables

It is important to understand the relationship between extractables and leachables to conduct a proper risk assessment. The following diagram illustrates this relationship.



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Relationship between extractables and leachables.

Conclusion

The selection of TPE tubing for biopharmaceutical applications requires a thorough evaluation of its leachables and extractables profile. While **C-Flex®** remains a widely used and well-characterized option, several alternative TPE tubings are available with their own distinct performance and extractable characteristics.

The adoption of standardized testing protocols, such as the one developed by BPOG, is a positive step towards enabling more direct and meaningful comparisons between different products. However, end-users should always request and critically evaluate the specific extractables data from the manufacturer for the particular tubing formulation and sterilization method they intend to use. A comprehensive risk assessment should be performed based on the specific process conditions and drug product formulation to ensure product quality and patient safety. This guide serves as a starting point for researchers and drug development professionals to navigate the complex landscape of leachables and extractables testing for TPE tubing.

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